

Structural and Mechanistic Basis of Cariporide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cariporide

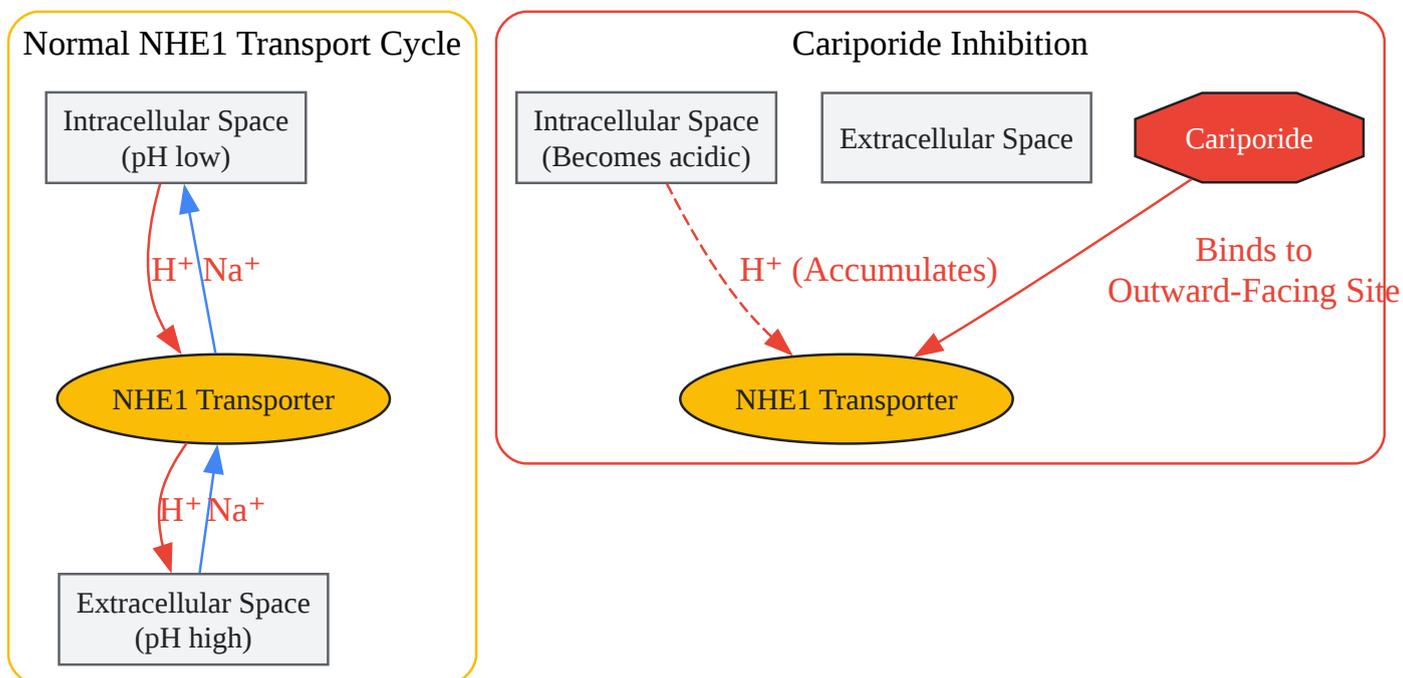
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Cariporide belongs to the benzoylguanidine class of compounds and acts by specifically binding to and inhibiting NHE1, a membrane transporter that regulates intracellular pH by exchanging one intracellular proton for one extracellular sodium ion [1] [2].

The mechanism of NHE1 transport and **cariporide** inhibition can be visualized as follows:



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Figure: **Cariporide** binds the outward-facing NHE1 conformation, preventing proton export and sodium import to cause intracellular acidification. [1]

Cariporide achieves inhibition by binding directly to the outward-facing conformation of NHE1 [1]. The binding site involves key interactions where the **acylguanidine moiety of cariporide forms a cation- π interaction with Phe162 and hydrogen bonds with the side chain of Asp267**, while the carbonyl group coordinates with Glu346 [3]. This binding physically blocks the transporter's elevator-like movement, preventing ion exchange [1].

Key Quantitative and Pharmacological Data

The table below summarizes core data on **cariporide's** properties and effects.

Property/Category	Details
Molecular Class	Benzoylguanidine derivative [2]
Molecular Weight	379.46 Da [2]
Primary Target	Na ⁺ /H ⁺ Exchanger Isoform 1 (NHE1) [2]
Key Binding Residues	Phe162, Asp267, Glu346 [3]

| **Main Experimental Findings** | • **Cardioprotection:** Reduces infarct size in ischemia/reperfusion models [2]. • **Anticancer:** Inhibits proliferation, migration, invasion; induces apoptosis via intracellular acidification in various cancer cell lines [4] [5]. • **Anti-inflammatory:** Reduces IL-6 and nitric oxide in macrophages [3]. • **Antiplatelet:** Inhibits platelet aggregation [3]. | | **Clinical Trial (GUARDIAN)** | **Population:** 11,590 patients with UA/NSTEMI, or undergoing PCI/CABG [2]. **Result:** Did not demonstrate overall efficacy for primary cardioprotective endpoint; associated with increased cerebrovascular events [4] [2]. |

Experimental Insights and Research Applications

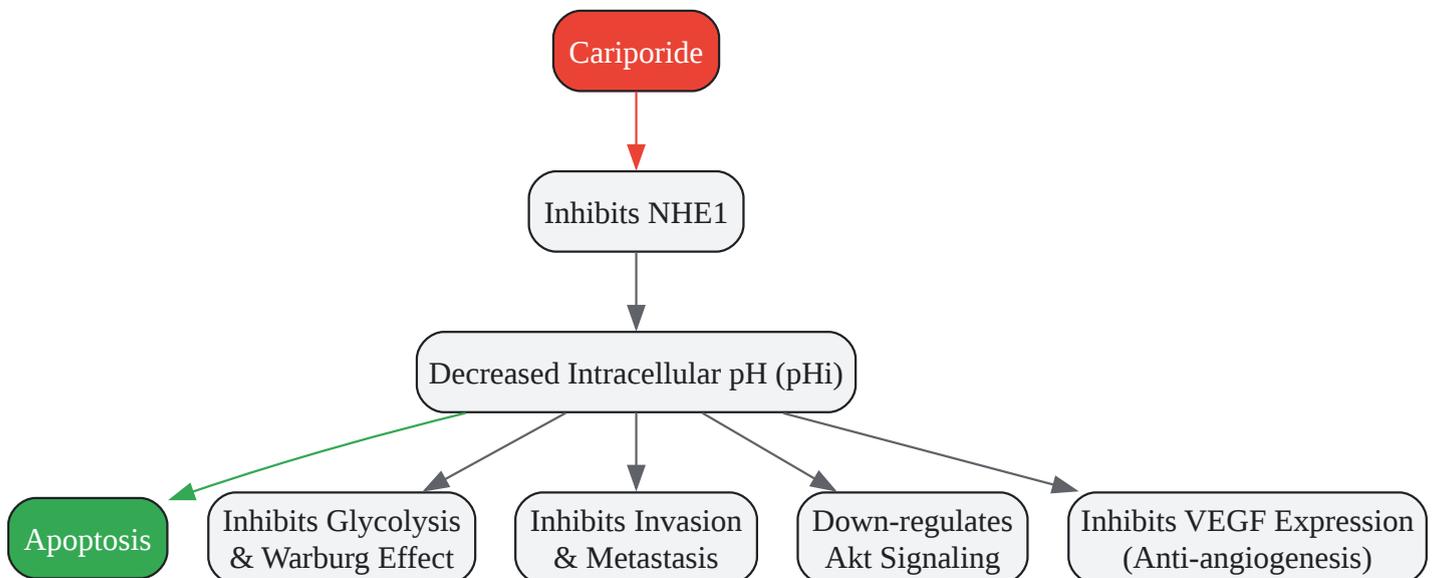
Cardioprotection Research

In cardiac research, **cariporide** was studied to protect myocardial cells from ischemia/reperfusion injury. The GUARDIAN trial protocol administered **cariporide** intravenously at 20, 80, or 120 mg in a 50 ml volume infused over 60 minutes, three times daily [2]. The treatment duration ranged from 2 to 7 days, initiated 15 minutes to 2 hours before a planned intervention like PCI or CABG, or as soon as possible after hospital admission for unstable angina [2].

Cancer Research

In oncology, research focuses on **cariporide**'s ability to disrupt the reversed pH gradient, a hallmark of cancer metabolism. Experiments typically involve treating cancer cell lines with **cariporide** and measuring subsequent effects.

The pivotal signaling pathway underlying **cariporide**'s anticancer effects is summarized below.



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Figure: **Cariporide** inhibits NHE1 to trigger intracellular acidification, inducing multiple anticancer effects.

[4] [5] [6]

Key experimental observations in cancer models include:

- **Proliferation and Apoptosis:** **Cariporide** treatment decreases intracellular pH, leading to selective apoptosis and cell growth arrest in cholangiocarcinoma, leukemia, and other cancer cells, with minimal effects on normal cells [4] [5].
- **Migration and Invasion:** By inhibiting NHE1 and disrupting pH gradients, **cariporide** effectively reduces cell migration and invasion in melanoma, tongue squamous cell carcinoma, and other models, preventing protease-mediated ECM remodeling and invadopodia formation [4] [5].
- **Angiogenesis:** **Cariporide** inhibits vascular endothelial growth factor (VEGF) expression, reducing angiogenesis and leukemia cell growth [4].
- **Drug Resistance:** NHE1 inhibition shows potential to overcome multiple drug resistance (MDR) in cancer cells [4] [5].

Future Research and Development Directions

While **cariporide** itself has not been approved for clinical use, it remains a valuable research tool and prototype for developing novel NHE1 inhibitors [4] [3]. Recent research continues to explore new compounds, such as functionalized quinazoline derivatives, which show potent NHE1 inhibition in the nanomolar range and multifaceted activity including anti-inflammatory and antiplatelet effects [3].

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To cite this document: Smolecule. [Structural and Mechanistic Basis of Cariporide]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b522729#cariporide-benzoylguanidine-class]

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